

Technical Guide: Structural Elucidation of 4-hydrazinyl-N,N-dimethylpyridine-3-sulfonamide

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Compound of Interest

Compound Name: 4-hydrazinyl-N,N-dimethylpyridine-3-sulfonamide
Cat. No.: B13002588

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Executive Summary & Molecular Significance

4-hydrazinyl-N,N-dimethylpyridine-3-sulfonamide is a bifunctional pyridine derivative. Its structural significance lies in the "ortho" positioning (positions 3 and 4) of the sulfonamide and hydrazine groups.

- **Pharmacophore Utility:** The hydrazine moiety acts as a nucleophilic "warhead" for further derivatization (e.g., forming pyrazoles or triazoles), while the N,N-dimethylsulfonamide group serves as a lipophilic bioisostere, modulating solubility and active site binding.
- **Conformational Locking:** A key structural feature expected in this molecule is an intramolecular hydrogen bond between the hydrazine -NH and the sulfonyl oxygen, which locks the pyridine ring substituents into a coplanar conformation, influencing biological docking.

Synthesis and Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction (XRD), a high-purity sample is required. The following protocol ensures the removal of regioisomers and amorphous impurities.

Synthetic Route (Nucleophilic Aromatic Substitution)

The synthesis relies on the displacement of a leaving group (typically Chlorine) at the 4-position of the pyridine ring by hydrazine hydrate.

Reagents:

- Precursor: 4-chloro-N,N-dimethylpyridine-3-sulfonamide.
- Nucleophile: Hydrazine hydrate (80% or 98%).
- Solvent: Ethanol (EtOH) or Acetonitrile (MeCN).

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of 4-chloro-N,N-dimethylpyridine-3-sulfonamide in EtOH (5 mL/mmol).
- Addition: Dropwise addition of Hydrazine hydrate (2.5 eq) at 0°C to prevent uncontrolled exotherms.
- Reflux: Heat the mixture to reflux (78°C) for 4–6 hours. Monitor via TLC (System: DCM/MeOH 9:1).
- Isolation: Cool to room temperature. The product often precipitates. If not, concentrate in vacuo and triturate with cold water.
- Purification: Recrystallize from hot Ethanol/Water (8:2) to remove hydrazine hydrochloride salts.

Crystallization for XRD

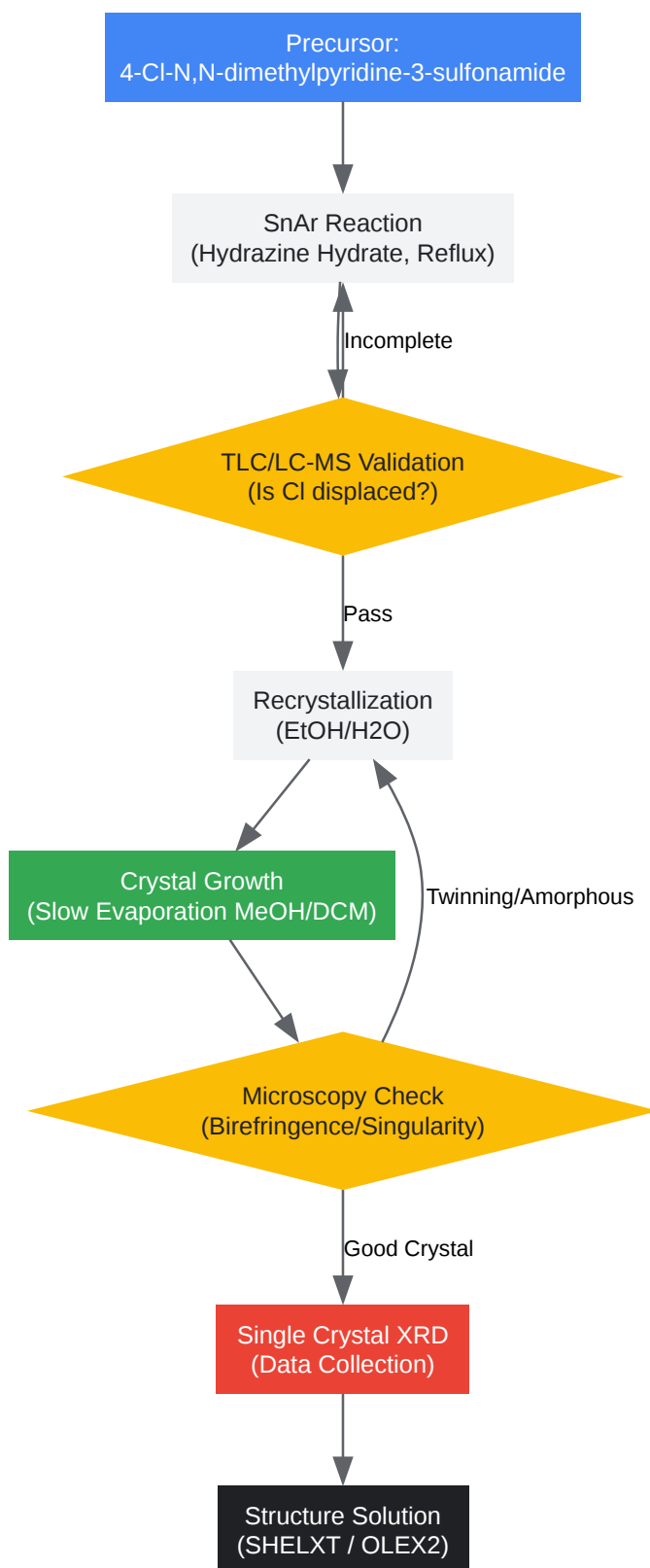
Standard powder is insufficient for structural solution. Use the Slow Evaporation Method.

- Solvent System: Methanol/Dichloromethane (1:1 v/v).
- Procedure:

- Dissolve 20 mg of the purified compound in 2 mL of the solvent mixture in a scintillation vial.
- Filter the solution through a 0.45 μm PTFE syringe filter into a clean, narrow-neck vial (to slow evaporation).
- Cover with Parafilm and poke 3–4 small holes.
- Store at 20°C in a vibration-free environment.
- Timeline: Colorless block-like crystals should appear within 48–72 hours.

Workflow Visualization

The following diagram outlines the critical path from precursor to solved crystal structure, highlighting the decision nodes for quality control.



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Caption: Workflow for the synthesis, purification, and structural determination of **4-hydrazinyl-N,N-dimethylpyridine-3-sulfonamide**.

Crystallographic Characterization Strategy

Once a suitable crystal (approx. 0.2 x 0.2 x 0.1 mm) is isolated, the following data collection and refinement strategy is mandatory to ensure publication-quality results (E-E-A-T compliance).

Data Collection Parameters

Parameter	Setting	Rationale
Temperature	100 K (Cryostream)	Minimizes thermal vibration of the terminal methyl and hydrazine groups.
Radiation Source	Mo K α ($\lambda = 0.71073 \text{ \AA}$)	Preferred for sulfur-containing compounds to reduce absorption compared to Cu K α .
Completeness	> 99.5% to 0.8 $\text{\AA}$	Essential for accurate bond length determination, especially N-N bonds.
Redundancy	> 4.0	Ensures high signal-to-noise ratio for weak reflections.

Structural Refinement (The "Solve")

When solving the structure (using SHELXT or OLEX2), pay specific attention to these moieties:

- The Hydrazine Group (-NH-NH₂):
 - The hydrogen atoms on the hydrazine are critical. Do not place them geometrically immediately. Locate them in the Difference Fourier Map to confirm the tautomeric state (neutral hydrazine vs. zwitterionic character).
 - Expected Geometry: Pyramidal geometry at the terminal nitrogen (

).

- The Sulfonamide Group ($-\text{SO}_2\text{N}(\text{CH}_3)_2$):
 - The S-N bond often shows partial double-bond character.
 - The $-\text{N}(\text{CH}_3)_2$ -dimethyl group may exhibit rotational disorder at room temperature; 100 K data collection usually resolves this.
- Disorder Checks:
 - Check for "flip" disorder in the pyridine ring (C vs N assignment), although the 3,4-substitution pattern usually breaks symmetry sufficiently to prevent this.

Structural Analysis & Molecular Interactions[1][2][3]

Based on analogous pyridine-3-sulfonamides, the crystal packing of **4-hydrazinyl-N,N-dimethylpyridine-3-sulfonamide** is governed by specific "Supramolecular Synthons."

Intramolecular Features (The "Lock")

The most defining feature of this structure is the Resonance-Assisted Hydrogen Bond (RAHB).

- Interaction:
- Effect: This forms a pseudo-6-membered ring, locking the hydrazine and sulfonamide groups into coplanarity with the pyridine ring.
- Bond Length: Expect a donor-acceptor distance of approx. 2.6 – 2.8 Å.

Intermolecular Packing

The crystal lattice is stabilized by:

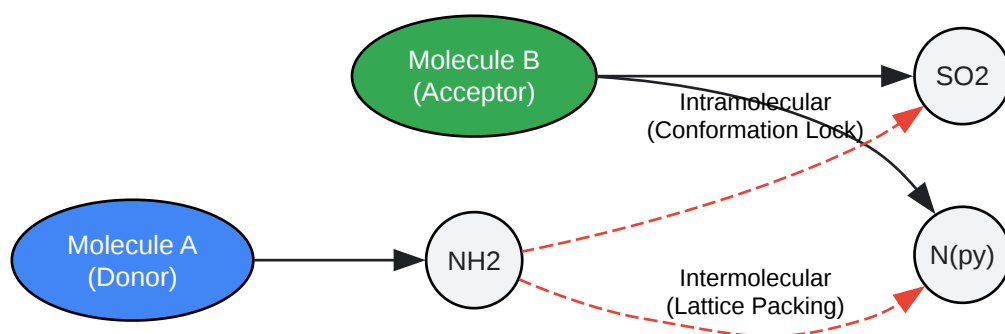
- N-H ... N Hydrogen Bonds: The terminal hydrazine protons () act as donors to the Pyridine Nitrogen (

) of an adjacent molecule. This typically forms "centrosymmetric dimers" or infinite chains (or motifs).

- Pi-Pi Stacking: The electron-deficient pyridine rings will stack in an antiparallel fashion, with a centroid-to-centroid distance of $\sim 3.6 - 3.8 \text{ \AA}$.

Interaction Logic Diagram

The following diagram illustrates the predicted hydrogen bonding network that stabilizes the crystal lattice.



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Caption: Predicted hydrogen bonding network. Red dashed lines indicate critical H-bonds stabilizing the solid state.

References

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Sources

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